

2-Benzylpyrrolidine: A Technical Guide to Safety, Handling, and Toxicity

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Compound of Interest

Compound Name: 2-Benzylpyrrolidine

Cat. No.: B112527

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For Researchers, Scientists, and Drug Development Professionals

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Executive Summary

2-Benzylpyrrolidine is a heterocyclic organic compound with applications in chemical synthesis and pharmaceutical research.^{[1][2]} This guide provides an in-depth overview of the known safety, handling, and toxicity information for **2-Benzylpyrrolidine**, compiled to assist laboratory and drug development professionals in its safe management. The information is presented through structured data tables, detailed procedural outlines for safety and handling, and visual workflows to ensure clarity and rapid comprehension.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **2-Benzylpyrrolidine** is provided in the table below. This information is crucial for understanding its behavior under various laboratory conditions.

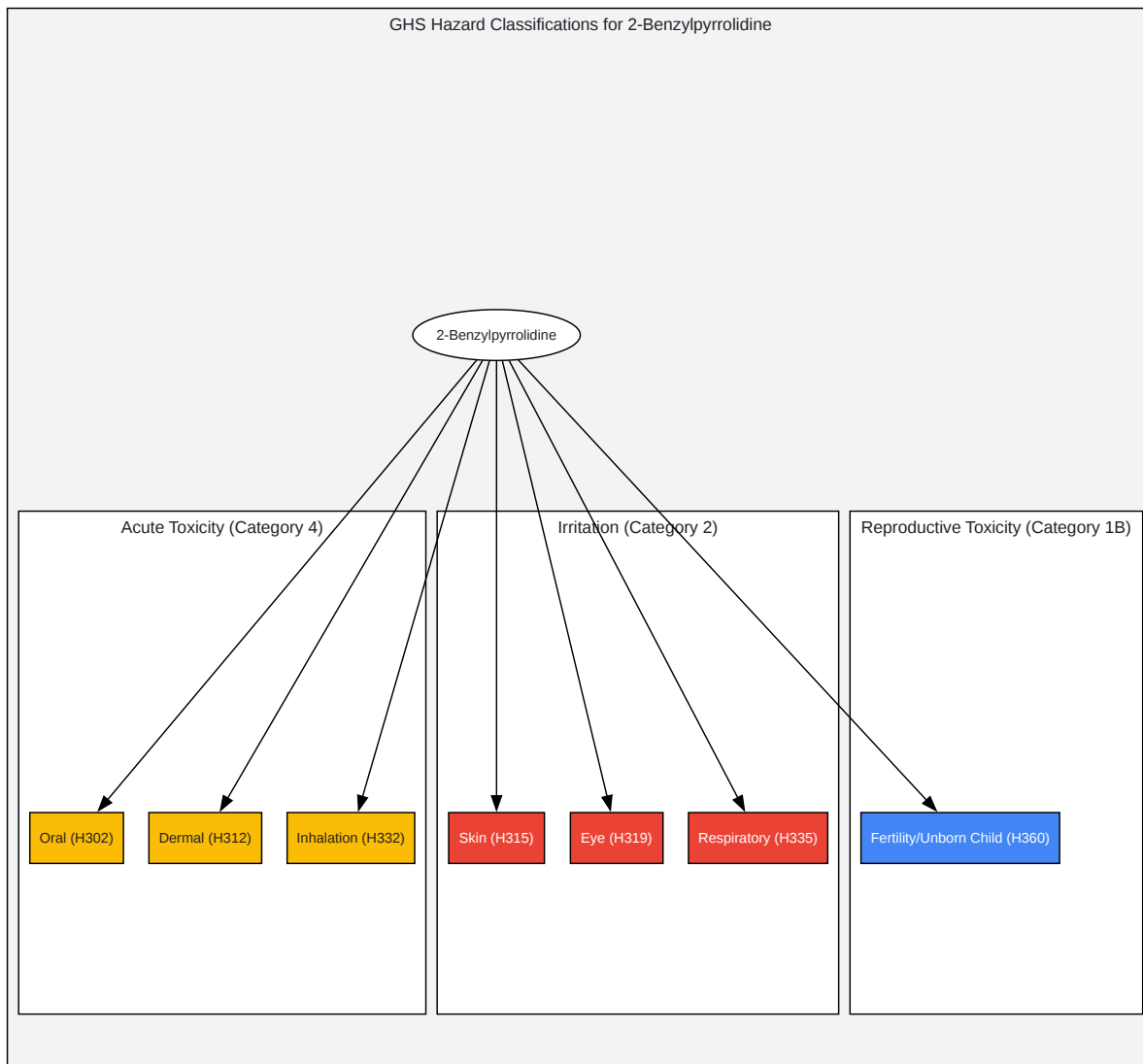
Property	Value	Source
Molecular Formula	C ₁₁ H ₁₅ N	[1][3]
Molecular Weight	161.24 g/mol	[1][3]
CAS Number	35840-91-6	[1]
Appearance	Colorless to light yellow liquid	[1]
Boiling Point	96-97 °C at 2 Torr	[4]
Density	0.988 ± 0.06 g/cm ³ (Predicted)	[4]
pKa	10.31 (at 25°C)	[4]

GHS Hazard Classification and Statements

2-Benzylpyrrolidine is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).[5][6] The following table summarizes its GHS classification and associated hazard statements.

GHS Classification	Hazard Statement (H-code)	Description
Acute Toxicity, Oral (Category 4)	H302	Harmful if swallowed.[5][6]
Acute Toxicity, Dermal (Category 4)	H312	Harmful in contact with skin.[5][6]
Skin Corrosion/Irritation (Category 2)	H315	Causes skin irritation.[5][6]
Serious Eye Damage/Eye Irritation (Category 2A)	H319	Causes serious eye irritation.[5][6]
Acute Toxicity, Inhalation (Category 4)	H332	Harmful if inhaled.[5][6]
Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory Tract Irritation	H335	May cause respiratory irritation.[5][6]
Reproductive Toxicity (Category 1B)	H360	May damage fertility or the unborn child.[7]

The following diagram illustrates the logical relationship of the GHS hazard classifications for **2-Benzylpyrrolidine**.



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Caption: GHS Hazard Classifications for **2-Benzylpyrrolidine**.

Toxicity Profile

While specific quantitative toxicity data such as LD50 values for **2-Benzylpyrrolidine** are not readily available in the public domain, its GHS classification as "Acute Toxicity Category 4" for oral, dermal, and inhalation routes indicates a significant hazard.^[5] The primary toxicological concerns are acute toxicity upon exposure, irritation to the skin, eyes, and respiratory system, and potential for reproductive harm.^{[5][7]}

Experimental Protocols for Toxicity Assessment

Detailed experimental protocols for the toxicity of **2-Benzylpyrrolidine** are not publicly available. However, the hazard classifications are typically determined using standardized methodologies, such as those outlined by the Organisation for Economic Co-operation and Development (OECD).

Acute Dermal Irritation/Corrosion (Based on OECD Test Guideline 404)

This test provides information on the potential of a substance to cause skin irritation or corrosion.^{[5][8]}

Methodology:

- **Test Animal:** The albino rabbit is the preferred species.^[5]
- **Application:** A single dose of 0.5 mL (for liquids) or 0.5 g (for solids) of the test substance is applied to a small area of clipped skin (approximately 6 cm²). An untreated area of skin serves as a control.^[5]
- **Exposure:** The test site is covered with a gauze patch and wrapping for a 4-hour exposure period.^[5]
- **Observation:** After 4 hours, the residual substance is removed. The skin is then observed for signs of erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours, and then daily for up to 14 days.^[5]
- **Scoring:** The severity of skin reactions is scored at each observation point. The reversibility of the lesions is also assessed.

Acute Eye Irritation/Corrosion (Based on OECD Test Guideline 405)

This test evaluates the potential of a substance to cause eye irritation or corrosion.[\[6\]](#)[\[9\]](#)

Methodology:

- Test Animal: The albino rabbit is the recommended species.[\[9\]](#)
- Application: A single dose of the test substance (typically 0.1 mL for liquids or 0.1 g for solids) is instilled into the conjunctival sac of one eye. The other eye remains untreated and serves as a control.[\[9\]](#)
- Observation: The eyes are examined for ocular reactions at 1, 24, 48, and 72 hours after application.[\[9\]](#) Observations may continue for up to 21 days to assess the reversibility of any effects.
- Scoring: Lesions of the cornea, iris, and conjunctiva are scored at each observation point to determine the degree of irritation.

Safe Handling and Storage

Proper handling and storage procedures are essential to minimize the risk of exposure to **2-Benzylpyrrolidine**.

- Handling:
 - Work in a well-ventilated area, preferably under a chemical fume hood.[\[7\]](#)
 - Avoid breathing vapors or mists.[\[7\]](#)
 - Avoid contact with skin, eyes, and clothing.[\[10\]](#)
 - Wash hands thoroughly after handling.[\[7\]](#)
 - Do not eat, drink, or smoke in the work area.[\[6\]](#)
- Storage:

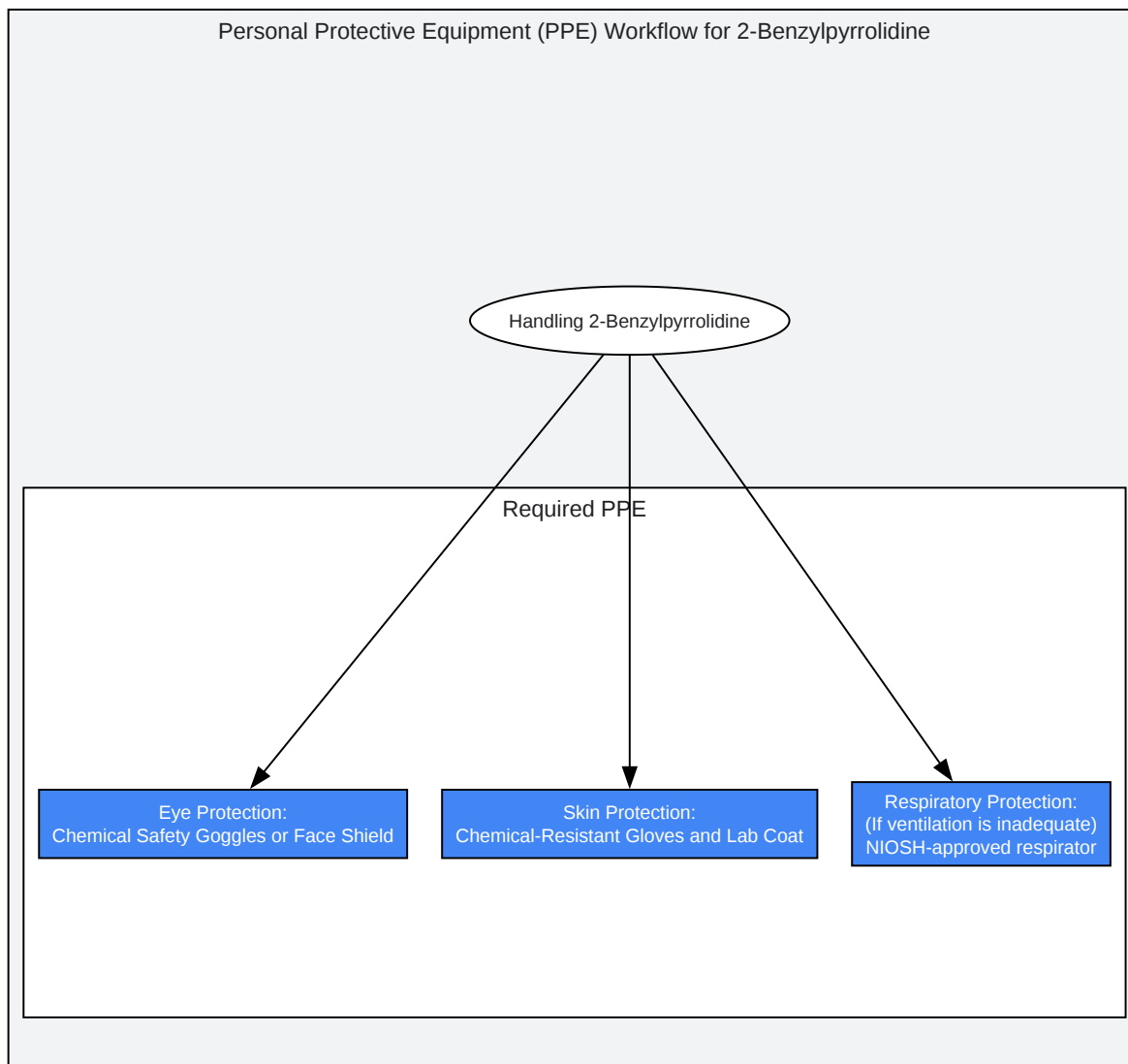
- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[9\]](#)
- Keep away from heat, sparks, and open flames.[\[7\]](#)
- Store locked up or in an area accessible only to qualified and authorized personnel.[\[7\]](#)

Personal Protective Equipment (PPE)

The use of appropriate Personal Protective Equipment is mandatory when handling **2-Benzylpyrrolidine**.

PPE Category	Specification
Eye/Face Protection	Chemical safety goggles or a face shield. [7]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber), a lab coat, and other protective clothing as necessary to prevent skin contact.
Respiratory Protection	If ventilation is inadequate or for spill cleanup, use a NIOSH-approved respirator with an appropriate cartridge for organic vapors.

The following diagram provides a workflow for selecting the appropriate PPE.



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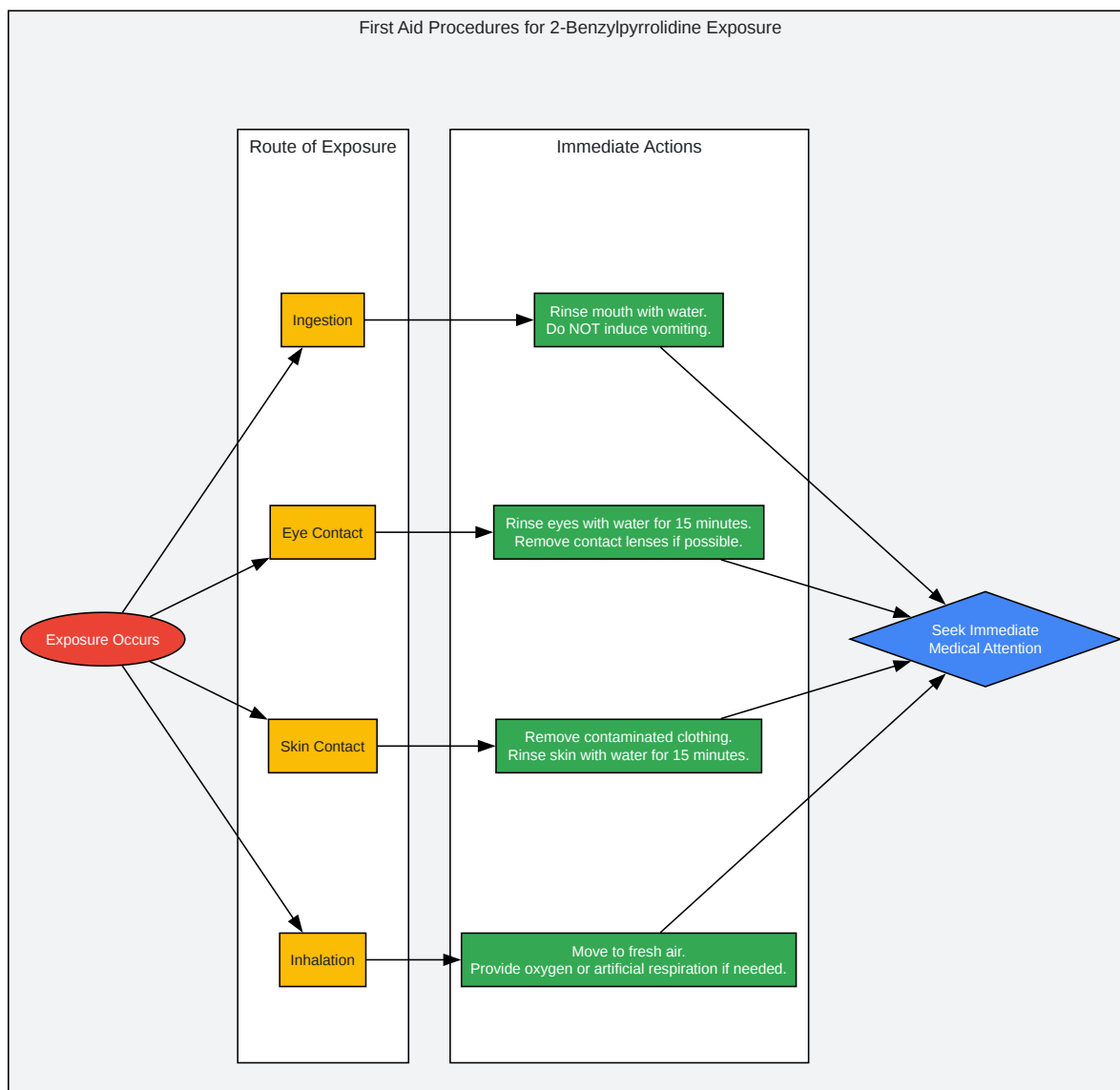
Caption: PPE Selection Workflow.

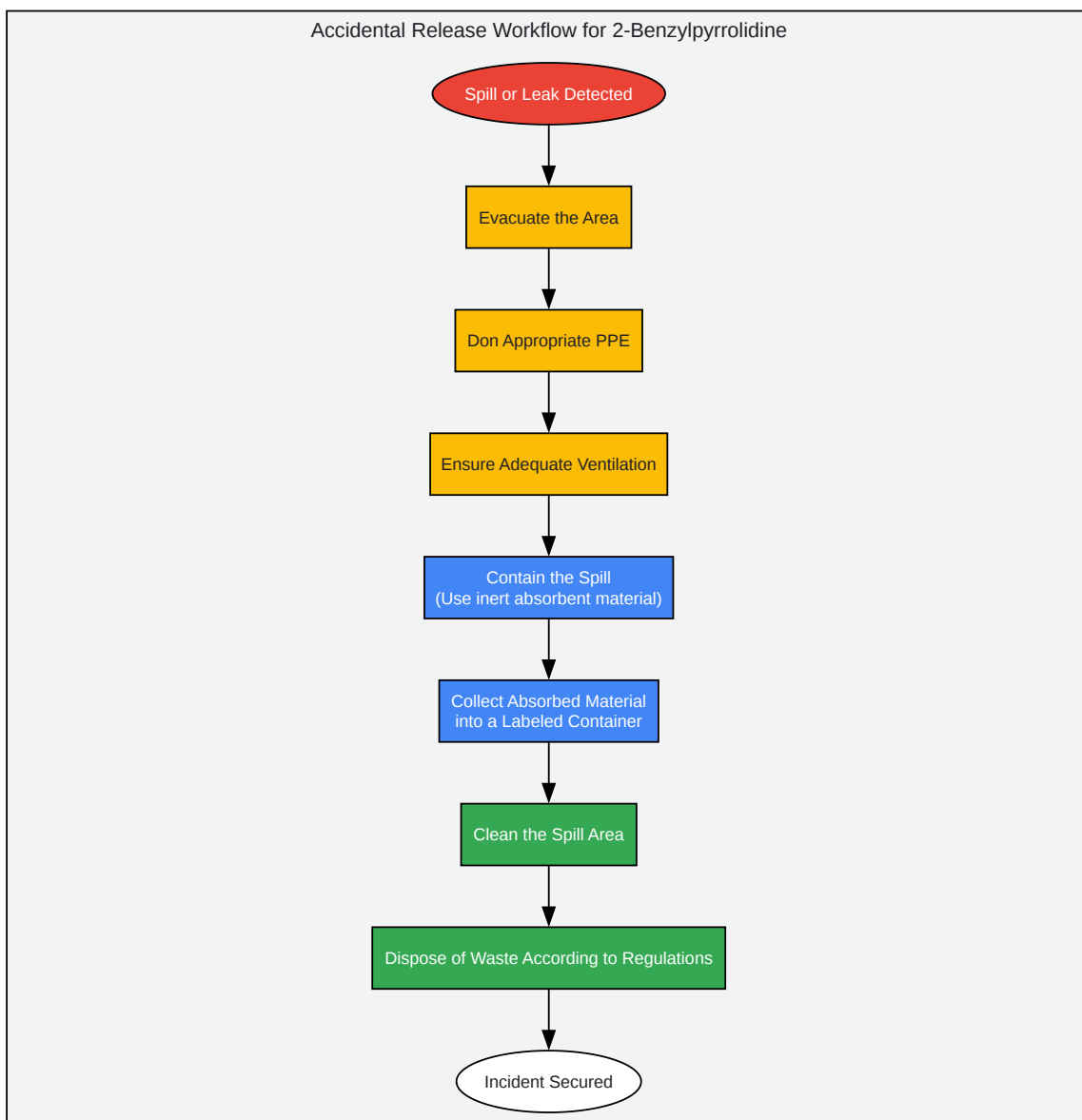
First Aid Measures

In the event of exposure to **2-Benzylpyrrolidine**, immediate first aid is critical.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. [6]
Skin Contact	Immediately remove all contaminated clothing. Rinse the skin with plenty of water for at least 15 minutes. Seek medical attention. [6]
Eye Contact	Immediately rinse the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention. [6]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [6]

The following flowchart outlines the first aid procedures for different routes of exposure.





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